

11-Ketotestosterone vs. Testosterone: A Comparative Analysis of Androgen Receptor Binding Affinity

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Compound of Interest

Compound Name: 11-Ketotestosterone

Cat. No.: B164220

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the binding affinity of **11-Ketotestosterone** (11KT) and testosterone to the androgen receptor (AR). The information presented is collated from experimental data to assist researchers and professionals in drug development and endocrine research.

Quantitative Comparison of Binding Affinity

The binding affinity of **11-Ketotestosterone** and testosterone to the human androgen receptor has been determined through competitive whole-cell binding assays. The inhibition constant (K_i) is a measure of the binding affinity of a ligand to a receptor, where a lower K_i value indicates a higher binding affinity.

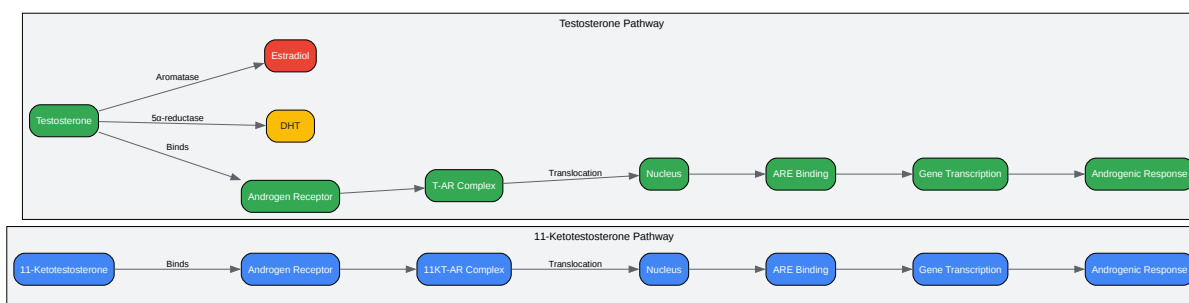
Compound	Inhibition Constant (K_i) [nM]	Relative Binding Affinity vs. Testosterone
11-Ketotestosterone	80.8	Lower
Testosterone	34.3	Higher

Table 1: Comparative binding affinities of **11-Ketotestosterone** and testosterone to the human androgen receptor. Data sourced from Pretorius E, et al. (2016)[1].

Signaling Pathways and Functional Differences

Both **11-Ketotestosterone** and testosterone are agonists of the androgen receptor, meaning they bind to and activate the receptor to elicit a biological response[1]. Upon binding, the ligand-receptor complex translocates to the nucleus, where it binds to androgen response elements (AREs) on the DNA, leading to the transcription of target genes. This signaling cascade is crucial for the development and maintenance of male characteristics and has implications in various physiological and pathological processes, including prostate cancer[1].

A key differentiator between the two androgens lies in their metabolic fate. Testosterone can be converted to the more potent androgen, dihydrotestosterone (DHT), by the enzyme 5 α -reductase. Furthermore, testosterone can be aromatized to estradiol, an estrogen, which can exert its own distinct biological effects. In contrast, **11-Ketotestosterone** is considered a non-aromatizable androgen, meaning it cannot be converted into estrogens. This property makes 11KT a purely androgenic molecule, the effects of which are not confounded by estrogenic activity.



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References

- 1. A High-Throughput Ligand Competition Binding Assay for the Androgen Receptor and other Nuclear Receptors - PMC [pmc.ncbi.nlm.nih.gov]
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